

Storage and handling recommendations for 1-Chloroethyl Cyclohexyl Carbonate

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Compound of Interest

Compound Name: *1-Chloroethyl Cyclohexyl Carbonate*

Cat. No.: *B051669*

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Technical Support Center: 1-Chloroethyl Cyclohexyl Carbonate

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **1-Chloroethyl Cyclohexyl Carbonate** (CECC). It includes detailed storage and handling recommendations, troubleshooting guides for common experimental issues, and frequently asked questions.

Storage and Handling Recommendations

Proper storage and handling of **1-Chloroethyl Cyclohexyl Carbonate** are crucial for maintaining its integrity and ensuring laboratory safety.

Storage Conditions

To prevent degradation, **1-Chloroethyl Cyclohexyl Carbonate** should be stored under specific conditions. It is sensitive to moisture and can hydrolyze.^[1]

Parameter	Recommendation	Source
Temperature	Long-term: -20°C; Short-term: 2-8°C. A data sheet also recommends storage below 15°C. One supplier suggests room temperature for sealed, dry containers.	[1][2][3]
Atmosphere	Store in a tightly sealed container, preferably under an inert atmosphere like nitrogen or argon.	[4]
Environment	A dry, cool, and well-ventilated place is essential.	[5]
Container	The original, closed drum (e.g., PE drum or PE-lined metal drum) is recommended.	[2]

Handling Precautions

Due to its potential hazards, appropriate personal protective equipment (PPE) and handling procedures are mandatory.

Precaution	Details	Source
Ventilation	Always handle in a well-ventilated area to avoid inhalation of vapors.	[5][6]
Personal Protective Equipment (PPE)	Wear safety goggles with side-shields, chemical-resistant gloves, and protective clothing. A respirator may be necessary if exposure limits are exceeded.	[1][5][6]
General Hygiene	Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Contaminated work clothing should not be allowed out of the workplace.	[1][4][5][6]
Spill Management	In case of a spill, remove all sources of ignition. Use non-sparking tools. Absorb with an inert material and dispose of it as hazardous waste. Prevent entry into drains.	[5]

Troubleshooting Guide

This section addresses common problems encountered during the use of **1-Chloroethyl Cyclohexyl Carbonate** in experimental settings.

Issue 1: Product Degradation is Suspected.

- Symptoms:
 - Change in appearance from a colorless/pale yellow liquid to a darker color.
 - Presence of a pungent odor.[2]

- Unexpected results in your reaction, such as low yield or the formation of side products.
- Analytical tests (e.g., GC, NMR) show the presence of impurities like cyclohexanol.[2]
- Potential Causes:
 - Hydrolysis: The most common degradation pathway is hydrolysis due to exposure to moisture. This can be catalyzed by both acids and bases.[5][6]
 - Improper Storage: Storing at incorrect temperatures or in a non-airtight container can accelerate degradation.
- Solutions:
 - Always store **1-Chloroethyl Cyclohexyl Carbonate** under the recommended conditions.
 - Before use, especially after prolonged storage, it is advisable to re-analyze the material for purity.[2]
 - Ensure all glassware and solvents used in your experiment are dry.

Issue 2: Reaction Yield is Lower Than Expected.

- Potential Causes:
 - Degraded Starting Material: The purity of your **1-Chloroethyl Cyclohexyl Carbonate** may be compromised.
 - Reaction Conditions: The reaction may be sensitive to temperature, solvent, or the presence of moisture. For nucleophilic substitution reactions, the choice of a base is critical.[5]
 - Side Reactions: The formation of byproducts such as vinyl cyclohexyl carbonate or chloroacetaldehyde can reduce the yield of the desired product.[5]
- Solutions:

- Confirm the purity of your **1-Chloroethyl Cyclohexyl Carbonate** before starting the reaction.
- Optimize reaction conditions, including temperature, reaction time, and the stoichiometry of reactants.
- Work under anhydrous conditions to minimize hydrolysis.

Frequently Asked Questions (FAQs)

Q1: What are the primary degradation products of **1-Chloroethyl Cyclohexyl Carbonate**?

A1: The primary degradation products from hydrolysis are cyclohexanol and chloroacetic acid.
[5][6] Under certain conditions, side products like vinyl cyclohexyl carbonate and chloroacetaldehyde can also be formed.[5]

Q2: What materials are incompatible with **1-Chloroethyl Cyclohexyl Carbonate**?

A2: It is incompatible with strong oxidizing agents, strong reducing agents, strong acids, and strong alkalis.[1] It should also be kept away from moisture, strong bases, and nucleophiles to prevent degradation.[4]

Q3: How does pH affect the stability of **1-Chloroethyl Cyclohexyl Carbonate**?

A3: The hydrolysis of **1-Chloroethyl Cyclohexyl Carbonate** is catalyzed by both acids and bases.[5][6]

- Acidic Conditions: Protonation of the carbonyl oxygen makes the molecule more susceptible to nucleophilic attack by water.[5][6]
- Basic Conditions: Hydroxide ions can directly attack the carbonyl carbon, leading to hydrolysis.[6]

Q4: What is the primary mechanism of its reaction with nucleophiles?

A4: The chloroethyl group is a good leaving group, allowing for nucleophilic substitution reactions. These can proceed through either an S_N1 or S_N2 pathway, depending on the reaction conditions and the nucleophile.[5][6]

Experimental Protocols & Signaling Pathways

General Experimental Protocol for Synthesis

A common method for synthesizing **1-Chloroethyl Cyclohexyl Carbonate** involves the reaction of cyclohexanol with 1-chloroethyl chloroformate in the presence of a base like pyridine.^[7]

Materials:

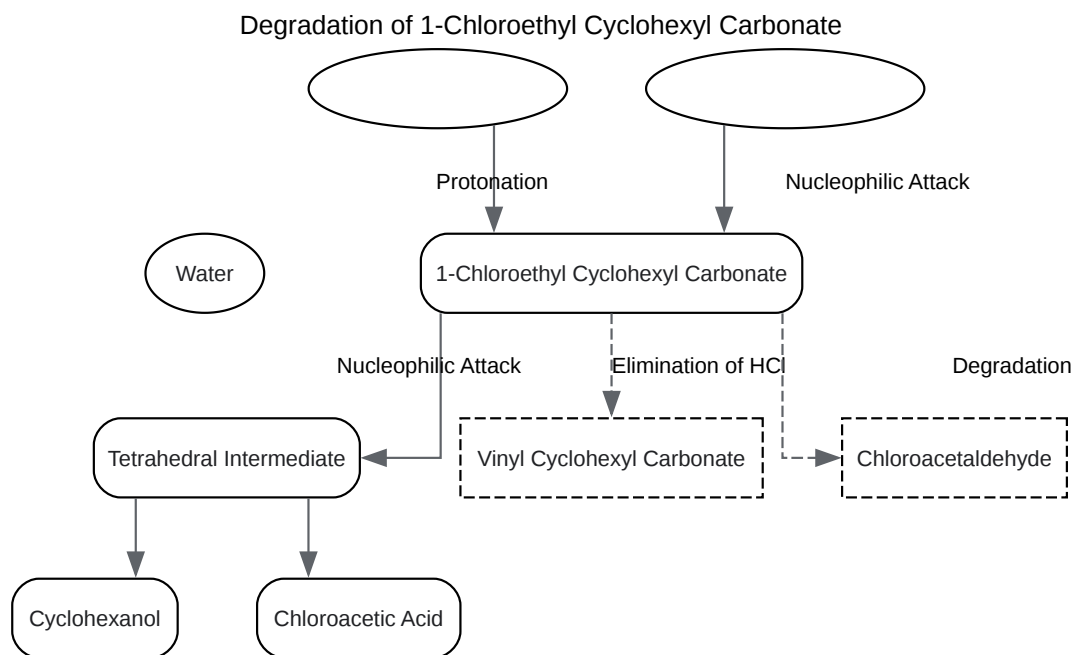
- Cyclohexanol
- 1-Chloroethyl chloroformate
- Pyridine
- Dichloromethane (CH₂Cl₂)
- Water

Procedure:

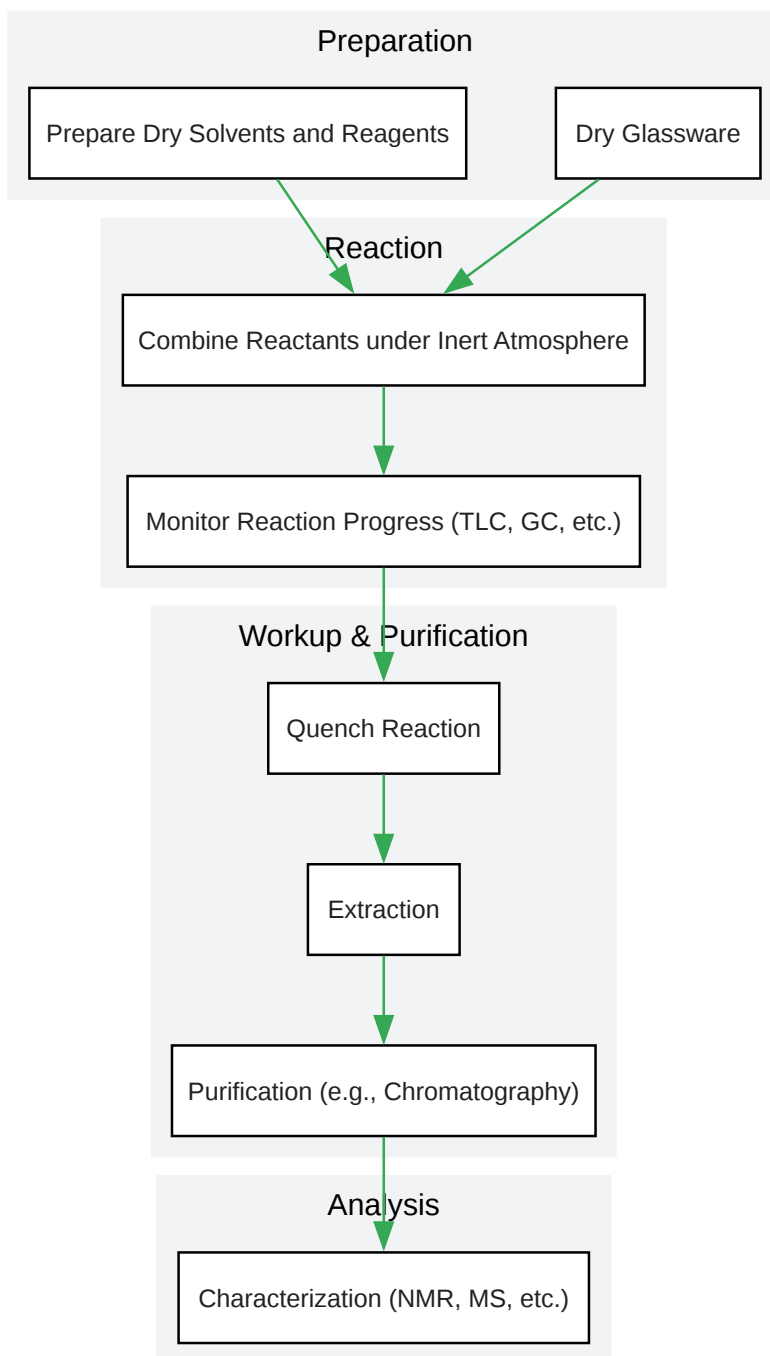
- Dissolve cyclohexanol in dichloromethane in a flask under a nitrogen atmosphere.
- Cool the solution to 0-5°C.
- Slowly add 1-chloroethyl chloroformate to the solution.
- Add pyridine dropwise to the reaction mixture.
- Allow the reaction to stir overnight at room temperature.
- Add dichloromethane and water to the reaction mixture.
- Extract the product into the dichloromethane phase.
- Wash the organic phase with water.
- Dry the organic phase and concentrate it to obtain the product.

Visualizing Degradation Pathways

The following diagrams illustrate the key degradation pathways of **1-Chloroethyl Cyclohexyl Carbonate**.



General Experimental Workflow

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